

# The Anilide Functional Group: A Comprehensive Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: Anilix  
CAS No.: 8072-20-6  
Cat. No.: B1216903

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An in-depth exploration of the structure, properties, synthesis, and biological significance of the anilide functional group, tailored for researchers, scientists, and professionals in drug development.

## Core Concepts: Understanding the Anilide Moiety

The anilide functional group, structurally defined as a phenyl group attached to the nitrogen atom of an amide, is a prevalent motif in a vast array of organic molecules, including numerous pharmaceuticals, agrochemicals, and materials.[1] Its fundamental structure consists of an acyl group bonded to an aniline fragment, giving it a unique combination of chemical properties derived from both the amide and the aromatic ring. This guide provides a technical overview of the anilide functional group, with a focus on its relevance in the context of drug design and development.

## Structural and Physicochemical Properties

The geometry and electronic nature of the anilide linkage are crucial to its function. The amide bond within the anilide group exhibits partial double bond character due to resonance, which results in a planar arrangement of the atoms involved. This planarity has significant implications for the three-dimensional structure of molecules containing this group and their ability to interact with biological targets.

Table 1: Physicochemical Properties of Acetanilide and Benzanilide

Property	Acetanilide	Benzanilide
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO	C <sub>13</sub> H <sub>11</sub> NO
Molar Mass	135.17 g/mol	197.23 g/mol [2]
Melting Point	113-115 °C	162-164 °C[3]
Boiling Point	304 °C	117-119 °C (at 10 mmHg)
Solubility in Water	Slightly soluble	Limited solubility[3]
pKa (of conjugate acid)	~0.5	-

Table 2: Key Bond Lengths and Angles in Acetanilide and Benzanilide

Parameter	Acetanilide	Benzanilide
C=O Bond Length	1.243 Å	1.23 Å[3]
C-N (amide) Bond Length	1.325 Å	1.35 Å[3]
C-N-C Bond Angle	-	~125°[3]
Dihedral Angle (Amide Plane vs. Phenyl Ring)	37.9°	31.3° and 31.6°[1]

The acidity of the N-H proton in anilides is a key parameter influencing their biological activity and pharmacokinetic properties. The pKa of the conjugate acid of acetanilide is approximately 0.5. The acidity is influenced by the electronic nature of substituents on both the phenyl ring and the acyl group. Electron-withdrawing groups generally increase the acidity (decrease the pKa) of the anilide proton.

Table 3: pKa Values of Representative para-Substituted Anilines

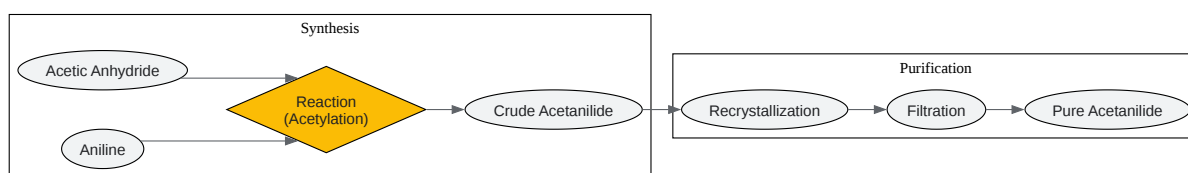
Substituent (para-)	pKa
-OCH <sub>3</sub>	5.34
-CH <sub>3</sub>	5.08
-H	4.60
-Cl	3.98
-COCH <sub>3</sub>	3.53
-CN	1.74
-NO <sub>2</sub>	1.00

## Synthesis and Reactivity

Anilides are most commonly synthesized through the acylation of anilines. This can be achieved using various acylating agents, such as acyl chlorides, acid anhydrides, or carboxylic acids under activating conditions.

## General Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of an anilide, using the preparation of acetanilide as an example.



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*General workflow for anilide synthesis and purification.*

## Detailed Experimental Protocol: Synthesis of Acetanilide

This protocol details the synthesis of acetanilide from aniline and acetic anhydride.

Materials:

- Aniline (2.0 mL)
- Acetic anhydride (2.5 mL)
- Sodium acetate solution (saturated, 20 mL)
- Distilled water
- Ice

Procedure:

- In a 125 mL Erlenmeyer flask, add 2.0 mL of aniline and 20 mL of distilled water.
- While swirling the flask, add 2.5 mL of acetic anhydride.
- Immediately add 20 mL of a saturated sodium acetate solution and cool the mixture in an ice bath.
- Stir the mixture until crystals of acetanilide form.
- Collect the crude product by vacuum filtration and wash with cold water.
- Recrystallize the crude acetanilide from a minimal amount of hot water.
- Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation.
- Collect the pure crystals by vacuum filtration and dry them.

## Spectroscopic Characterization

The structural elucidation of anilides relies on a combination of spectroscopic techniques, including NMR, IR, and mass spectrometry.

Table 4: Characteristic Spectroscopic Data for Acetanilide

Technique	Observation
$^1\text{H}$ NMR ( $\text{CDCl}_3$ , $\delta$ in ppm)	$\sim 2.18$ (s, 3H, $-\text{COCH}_3$ ), $\sim 7.10$ (t, 1H, para-H), $\sim 7.32$ (t, 2H, meta-H), $\sim 7.49$ (d, 2H, ortho-H), $\sim 7.5$ (br s, 1H, $-\text{NH}$ )[4]
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ , $\delta$ in ppm)	$\sim 24.5$ ( $-\text{COCH}_3$ ), $\sim 120.2$ (ortho-C), $\sim 124.3$ (para-C), $\sim 128.8$ (meta-C), $\sim 138.1$ (ipso-C), $\sim 168.9$ (C=O)
IR ( $\text{cm}^{-1}$ )	$\sim 3300$ (N-H stretch), $\sim 1660$ (C=O stretch, Amide I), $\sim 1540$ (N-H bend, Amide II), $\sim 1300$ (C-N stretch)
Mass Spectrometry (m/z)	135 ( $\text{M}^+$ ), 93 ( $[\text{M}-\text{CH}_2\text{CO}]^+$ ), 77 ( $[\text{C}_6\text{H}_5]^+$ )

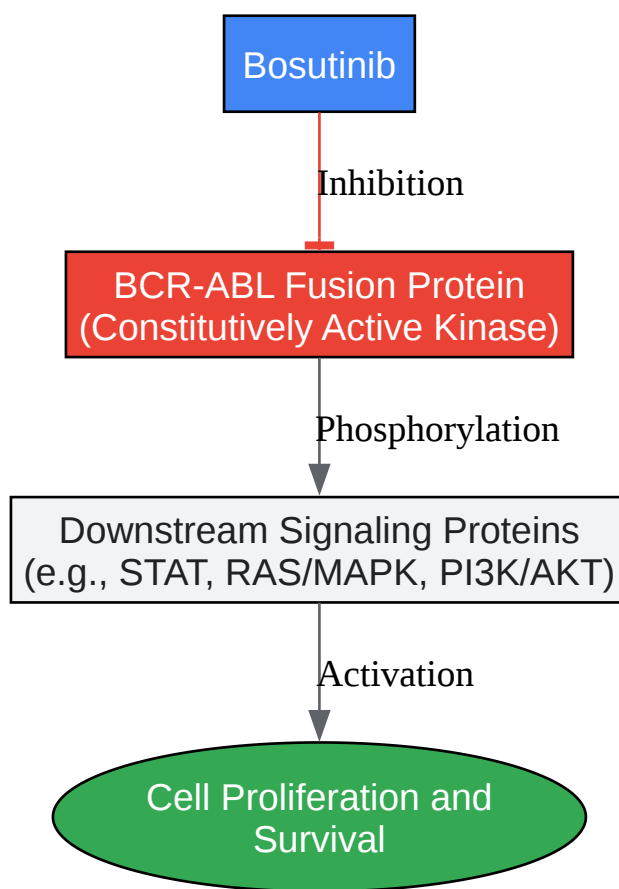
## The Anilide Motif in Drug Development

The anilide functional group is a common feature in many approved drugs, where it often plays a critical role in binding to the target protein, typically through hydrogen bonding interactions. However, the aniline and anilide moieties can also present challenges in drug development, primarily related to metabolic instability and potential for toxicity. Cytochrome P450-mediated oxidation of the aniline ring can lead to the formation of reactive metabolites.

### Case Study 1: Bosutinib - A Kinase Inhibitor

Bosutinib is a tyrosine kinase inhibitor used in the treatment of chronic myeloid leukemia. It contains an anilide moiety that is crucial for its binding to the ATP-binding site of the BCR-ABL kinase.

The following diagram illustrates the simplified signaling pathway inhibited by Bosutinib.



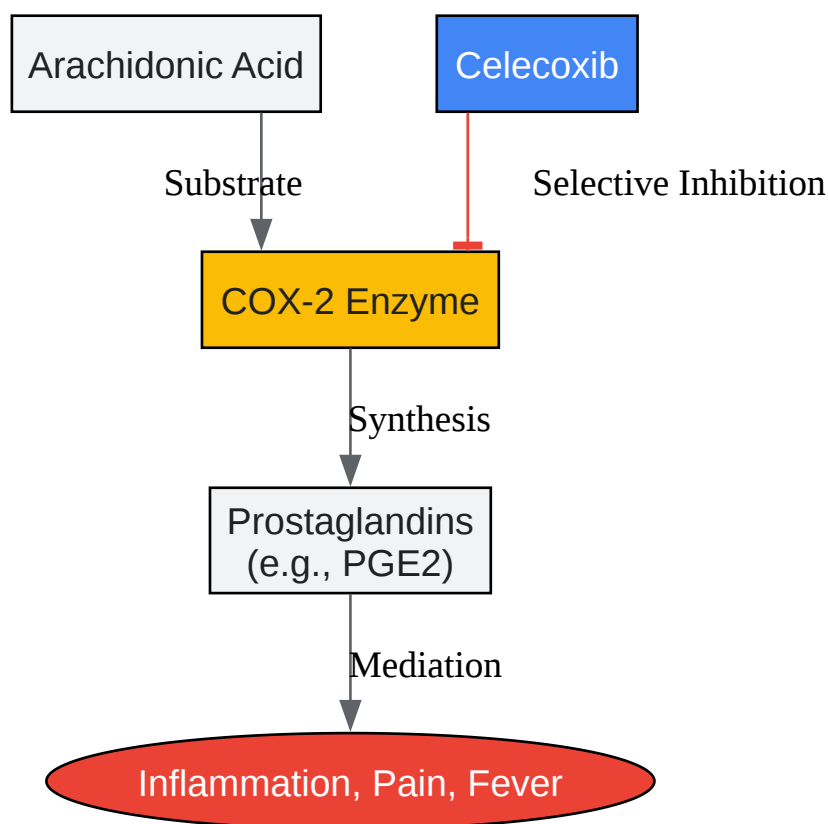
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*Simplified signaling pathway of Bosutinib.*

## Case Study 2: Celecoxib - A COX-2 Inhibitor

Celecoxib is a nonsteroidal anti-inflammatory drug (NSAID) that selectively inhibits the cyclooxygenase-2 (COX-2) enzyme. The anilide-like sulfonamide group in celecoxib is essential for its selective binding to the COX-2 active site.

The following diagram shows the prostaglandin synthesis pathway and the inhibitory action of Celecoxib.



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*Mechanism of action of Celecoxib in the prostaglandin pathway.*

## Conclusion

The anilide functional group is a versatile and important moiety in medicinal chemistry. Its structural and electronic properties allow for critical interactions with biological targets, leading to a wide range of therapeutic applications. A thorough understanding of its synthesis, reactivity, and spectroscopic characteristics is essential for the rational design and development of new anilide-containing drugs. While metabolic considerations are important, the continued prevalence of anilides in approved medicines underscores their value in the pharmaceutical sciences. Future work in this area will likely focus on strategies to mitigate metabolic liabilities while retaining the beneficial pharmacological properties of this important functional group.

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## References

- [1. oipub.com \[oipub.com\]](https://oipub.com)
- [2. Benzanilide | C<sub>13</sub>H<sub>11</sub>NO | CID 7168 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Benzanilide)
- [3. webqc.org \[webqc.org\]](https://webqc.org)
- [4. NMR Ramblings Klaus Eichele \[anorganik.uni-tuebingen.de\]](https://anorganik.uni-tuebingen.de)
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